

Technical Application Note: Characterization of - Difluoroamphetamine Binding Kinetics

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Compound of Interest

Compound Name: *1,1-Difluoro-1-phenylpropan-2-amine*

CAS No.: *39038-72-7*

Cat. No.: *B1252209*

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Executive Summary & Scientific Rationale

The introduction of a gem-difluoro group at the

-position of amphetamine creates a unique pharmacological probe. While typical amphetamines (

) exist almost exclusively as protonated cations at physiological pH (7.4),

-difluoroamphetamine exhibits a drastically reduced

(approx. 7.1–7.3) due to the strong electron-withdrawing inductive effect (

) of the fluorine atoms adjacent to the amine.

Why this matters: Monoamine transporters (DAT, NET, SERT) typically require the substrate to be protonated to form an essential ionic bond with a conserved aspartate residue (e.g., Asp79 in hDAT) within the binding pocket. For

-DFA, a significant fraction of the molecule exists as the neutral free base at pH 7.4. Standard binding protocols must be adapted to control for pH sensitivity, as small deviations in buffer pH can artificially inflate or deflate calculated affinity (

).

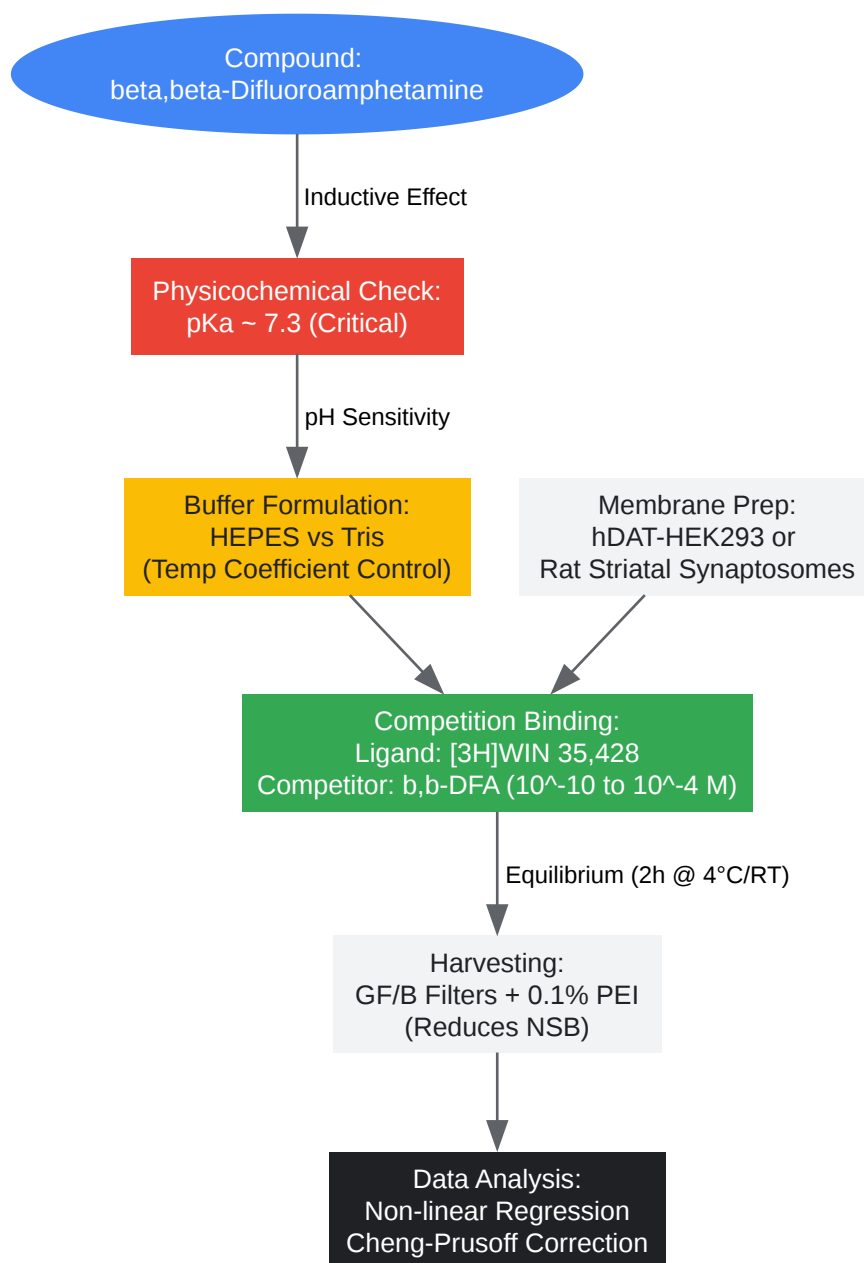
This guide details a pH-controlled Radioligand Competition Assay designed to accurately determine the binding affinity (

) and selectivity profile of

-DFA.

Experimental Workflow Visualization

The following diagram outlines the critical decision points and workflow for characterizing this specific fluorinated analog.



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Caption: Workflow highlighting the critical physicochemical check (pKa) required before buffer formulation.

Materials & Reagents

Biological Substrates

- Primary Source: Stably transfected HEK293 cells expressing human DAT (hDAT), NET (hNET), or SERT (hSERT).
- Secondary Source (Validation): Rat striatal synaptosomes (P2 fraction) for native transporter conformation.

Radioligands

Select ligands with high specificity to minimize off-target noise.

Target	Radioligand	(Approx)	Specificity Note
DAT		10–15 nM	Preferred over Cocaine (less hydrolytic instability).
NET		0.7 nM	High affinity; standard for uptake inhibition.
SERT		1.5 nM	Excellent signal-to-noise ratio.

Buffer Systems (Critical)

- Assay Buffer: 50 mM Tris-HCl, 120 mM NaCl, 5 mM KCl, pH 7.4.
- Senior Scientist Note: Tris buffers have a high temperature coefficient (). You must pH the buffer at the exact temperature of incubation (e.g., if incubating at 25°C, set pH to 7.4 at 25°C, not at 4°C). For -DFA, a pH shift of 0.2 units can change the protonated fraction by >10%.

Detailed Protocols

Protocol A: Membrane Preparation (HEK-hDAT)

Objective: Isolate transporter-rich membrane fragments free of cytosolic contaminants.

- Harvest: Detach confluent HEK-hDAT cells using PBS-EDTA (avoid trypsin to preserve extracellular loops).
- Lysis: Resuspend pellet in ice-cold Hypotonic Lysis Buffer (5 mM Tris-HCl, 5 mM EDTA, pH 7.4) containing protease inhibitors. Incubate 20 min on ice.
- Homogenization: Homogenize using a Polytron (setting 5, 10 sec bursts x 3).
- Centrifugation:
 - Spin 1: 1,000

for 10 min (remove nuclei/debris). Save supernatant.
 - Spin 2: 40,000

for 30 min (pellet membranes).
- Wash: Resuspend pellet in Assay Buffer and re-spin (40,000) to remove endogenous dopamine.
- Storage: Resuspend final pellet to ~2 mg/mL protein. Aliquot and store at -80°C.

Protocol B: Competition Binding Assay

Objective: Determine the

and

of

-DFA.

- Plate Setup: Use 96-well polypropylene plates (minimize non-specific binding).
- Reaction Mix (Total Volume 250 μ L):
 - 25 μ L: Radioligand (Final conc.

, e.g., 10 nM for WIN 35,428).

- 25 μ L:
 - DFA (Competitor). Prepare 12 serial dilutions ranging from M to M.
 - Note: Dissolve -DFA hydrochloride salt in DMSO (max final DMSO 1%) or water.
- 200 μ L: Membrane suspension (10–20 μ g protein/well).
- Controls:
 - Total Binding (TB): Buffer + Radioligand + Membrane.[\[1\]](#)
 - Non-Specific Binding (NSB): Add 10 μ M GBR12909 (for DAT) or Desipramine (for NET) to saturate specific sites.
- Incubation:
 - Incubate at 25°C for 2 hours.
 - Why 25°C? 37°C increases degradation; 4°C is too slow for equilibrium with some fluorinated analogs.
- Termination:
 - Pre-soak GF/B glass fiber filters in 0.1% Polyethylenimine (PEI) for 1 hour. Crucial for cationic ligands to reduce filter binding.
 - Rapidly filter using a cell harvester (e.g., Brandel or PerkinElmer).
 - Wash 3x with 3 mL ice-cold Wash Buffer (50 mM Tris-HCl, 0.9% NaCl).
- Counting: Transfer filters to vials, add 4 mL scintillation cocktail (e.g., Ultima Gold), and count after 4 hours (to reduce chemiluminescence).

Data Analysis & Validation

Calculating

Convert the experimentally derived

to the inhibition constant

using the Cheng-Prusoff equation:

- = Concentration of radioligand used (nM).
- = Dissociation constant of the radioligand (determined previously via Saturation Binding).

The "Fluorine Shift" Interpretation

When analyzing

-DFA data, compare the

to non-fluorinated Amphetamine.

Compound	Approx	Predicted hDAT (nM)	Interpretation
Amphetamine	9.9	~20–50	High affinity; strong ionic bond.
-DFA	7.3	> 500	Reduced affinity expected.

Validation Check: If your

for

-DFA is unexpectedly high (low affinity), do not discard the data. This is likely due to the loss of the ionic interaction at the aspartate residue because a large fraction of the drug is unprotonated.

Hill Slope Analysis

- Slope

1.0: Follows Mass Action Law (competitive binding at a single site).

- Slope < 1.0: Negative cooperativity or multiple binding sites (e.g., high vs. low affinity states of the transporter).

Safety & Handling of Fluorinated Amphetamines

- Volatility: The free base of

-DFA is more volatile than amphetamine due to the fluorine atoms reducing intermolecular hydrogen bonding capability. Always handle the free base in a fume hood. Ideally, use the hydrochloride salt form.

- Lipophilicity: The

-fluorines increase lipophilicity (LogP), enhancing blood-brain barrier permeability but also increasing non-specific binding (NSB) to plastics. Use polypropylene plates, not polystyrene.

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Sources

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